

Unveiling the Molecular Architecture: A Technical Guide to the Crystal Structure of Benzamidoxime

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Compound of Interest

Compound Name: **Benzamidoxime**

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This technical guide provides an in-depth analysis of the crystal structure of **benzamidoxime**, a key chemical intermediate with significant applications in medicinal chemistry and materials science. Understanding the precise three-dimensional arrangement of atoms within the **benzamidoxime** crystal lattice is fundamental to elucidating its chemical properties, reactivity, and potential biological interactions. This document summarizes key crystallographic data, details experimental protocols for its synthesis and crystallization, and presents visual representations of its structural and metabolic relationships.

Crystallographic Data of Benzamidoxime

The crystal structure of **benzamidoxime** has been determined by single-crystal X-ray diffraction, revealing a monoclinic system. The key crystallographic parameters are summarized in the table below, providing a quantitative snapshot of the unit cell and data collection specifics.[\[1\]](#)[\[2\]](#)

Parameter	Value
Chemical Formula	C ₇ H ₈ N ₂ O
Molecular Weight	136.15 g/mol [3]
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	12.579 (2) Å [1][2]
b	5.053 (1) Å [1][2]
c	10.908 (2) Å [1][2]
β	90.380 (7)° [1][2]
Volume	693.3 (2) Å ³ [1][2]
Z	4 [1][2]
Temperature	273 (2) K [1][2]
Radiation	Mo Kα ($\lambda = 0.71073$ Å) [2]
R-factor	0.051 [2]
wR-factor	0.146 [2]

In the crystal structure, **benzamidoxime** molecules are interconnected through intermolecular N—H···O and O—H···N hydrogen bonds, forming a two-dimensional supramolecular network. [\[1\]\[2\]](#) The oxime group adopts an E configuration.[\[1\]\[2\]](#) The dihedral angle between the benzene ring and the amidoxime group is 20.2 (3)°.[\[1\]\[2\]](#)

Experimental Protocols

Synthesis of Benzamidoxime

The synthesis of **benzamidoxime** can be achieved through the reaction of benzonitrile with hydroxylamine hydrochloride in the presence of a base.[\[1\]\[2\]](#)

Procedure: A mixture of benzonitrile (0.33 mol), hydroxylamine hydrochloride (0.33 mol), and potassium carbonate (0.33 mol) in a solution of ethanol (231 ml) and water (66 ml) is refluxed for 12 hours.[1][2] After cooling the reaction mixture, the resulting solid is filtered to yield **benzamidoxime**.[1][2]

An alternative sonochemical method has also been reported. In this procedure, hydroxylamine hydrochloride and sodium carbonate are sonicated in water until effervescence ceases. Benzonitrile and ethanol are then added, and the mixture is sonicated at $55\pm5^{\circ}\text{C}$ for 20 minutes.

Crystallization

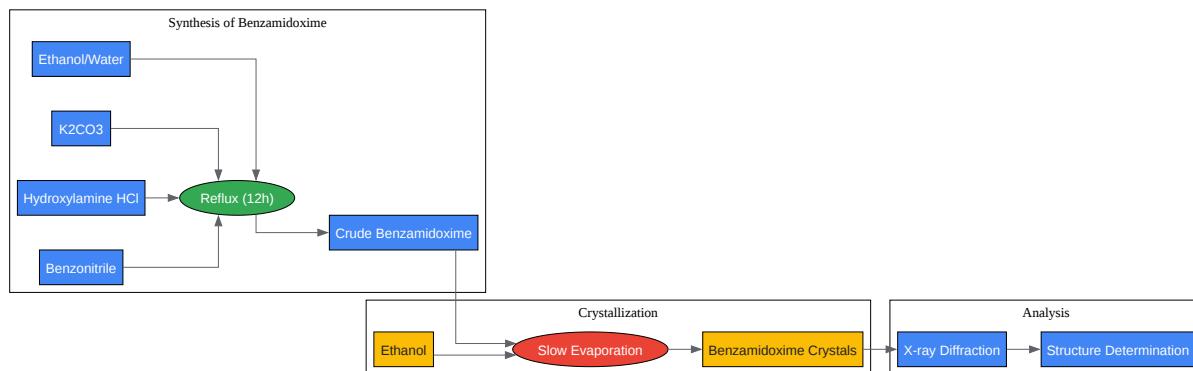
Single crystals of **benzamidoxime** suitable for X-ray diffraction can be obtained by the slow evaporation of an ethanol solution of the synthesized compound.[1][2]

X-ray Data Collection and Structure Refinement

Data for the crystal structure analysis was collected using a Bruker SMART CCD area-detector diffractometer.[1][2] A multi-scan absorption correction was applied.[1][2] The structure was solved by direct methods and refined on F^2 . Hydrogen atoms were positioned geometrically and refined using a riding model.[1][2]

Visualizing Key Processes

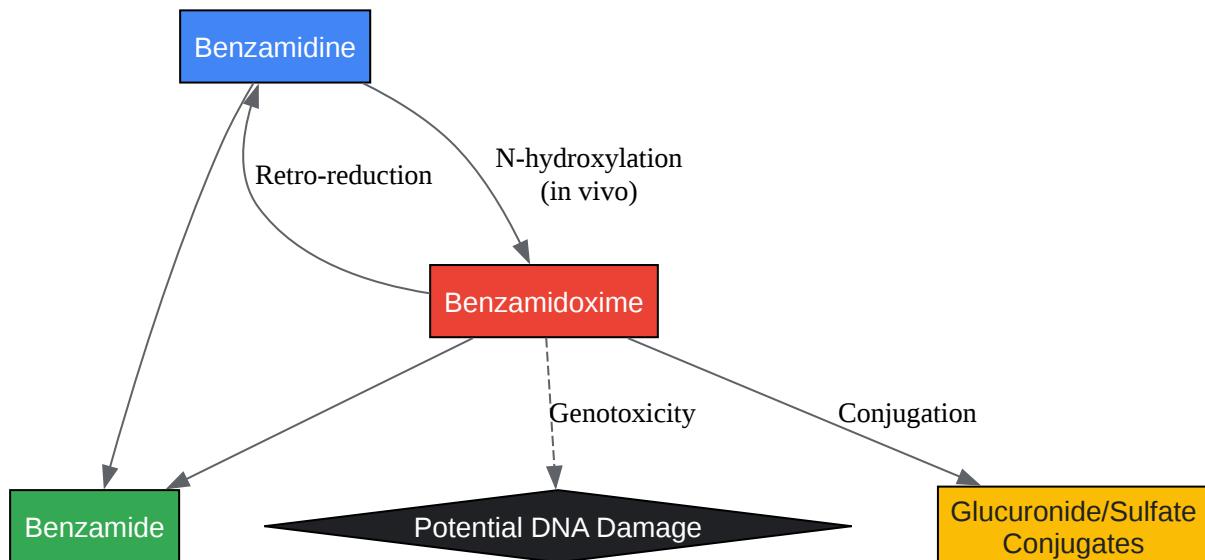
To better illustrate the experimental and metabolic pathways related to **benzamidoxime**, the following diagrams have been generated using the DOT language.



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Caption: Experimental workflow for the synthesis, crystallization, and crystal structure analysis of **benzamidoxime**.

While **benzamidoxime** itself is not known to be involved in specific signaling pathways, it is a metabolite of benzamidine and has been studied for its genotoxic potential.[4] The following diagram illustrates the metabolic relationship between benzamidine and **benzamidoxime**.

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Caption: Metabolic pathway of benzamidine to **benzamidoxime** and its subsequent transformations.

Biological Relevance and Applications

Benzamidoxime and its derivatives have garnered interest due to their potential biological activities, including anti-tumor and antimicrobial properties.^[5] The genotoxic effects of **benzamidoxime** have also been investigated, with studies showing it can induce DNA single-strand breaks.^[4] The metabolic conversion of benzamidine to **benzamidoxime** is recognized as a toxication pathway.^[4] Furthermore, derivatives of **benzamidoxime** are being explored as fungicides for agricultural applications.^[6] The structural information presented in this guide is crucial for the rational design of novel **benzamidoxime** derivatives with enhanced therapeutic or industrial potential.

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